

# Synthesis of 4-Anilino-4-oxobutanoic Acid-d5: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Anilino-4-oxobutanoic Acid-d5

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## Abstract

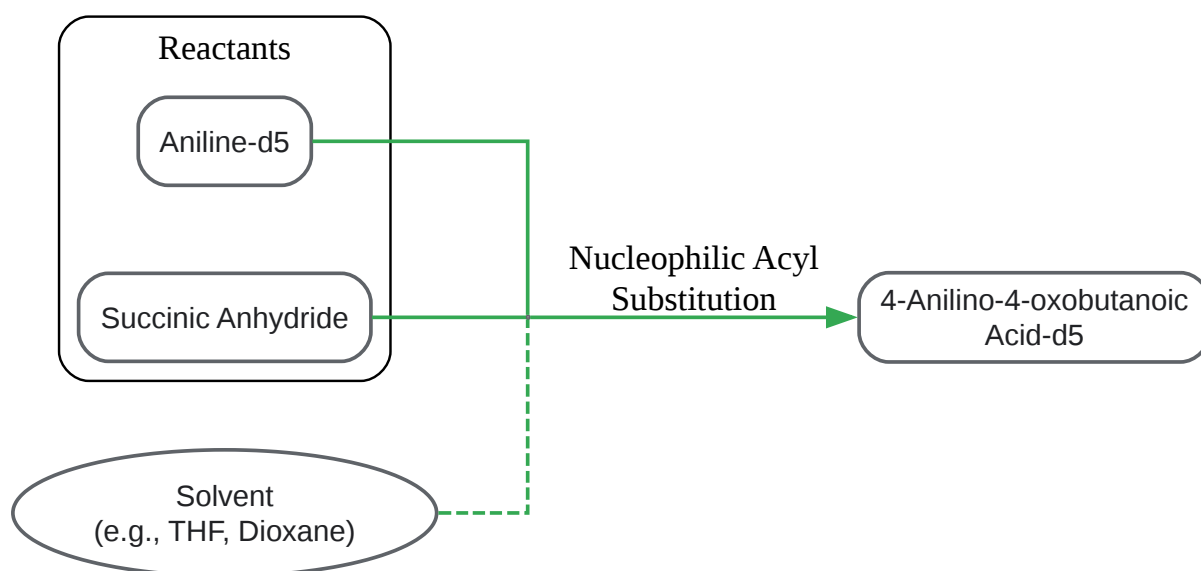
This technical guide provides a comprehensive overview of the synthesis of **4-Anilino-4-oxobutanoic Acid-d5**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of its non-labeled analogue, a metabolite of Vorinostat.[1] This document details the synthetic pathway, experimental protocols, and characterization data. The synthesis involves the reaction of commercially available aniline-d5 with succinic anhydride. Detailed methodologies for the preparation of succinic anhydride are also provided for situations where it is not commercially sourced. All quantitative data is presented in structured tables, and a visual representation of the synthetic workflow is included.

## Introduction

4-Anilino-4-oxobutanoic acid is a known metabolite of the histone deacetylase inhibitor Vorinostat.[1] The use of stable isotope-labeled internal standards is a well-established practice in quantitative bioanalysis using mass spectrometry, enabling accurate and precise quantification of analytes in complex biological matrices. **4-Anilino-4-oxobutanoic Acid-d5**, with five deuterium atoms on the phenyl ring, serves as an ideal internal standard for its non-labeled counterpart due to its similar physicochemical properties and distinct mass difference. [2] This guide outlines the chemical synthesis of this valuable research compound.

## Synthetic Pathway

The synthesis of **4-Anilino-4-oxobutanoic Acid-d5** is a straightforward one-step process involving the nucleophilic acyl substitution of succinic anhydride with aniline-d5. The lone pair of the nitrogen atom in aniline-d5 attacks one of the carbonyl carbons of succinic anhydride, leading to the opening of the anhydride ring and the formation of the desired product.



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Caption: Synthetic pathway for **4-Anilino-4-oxobutanoic Acid-d5**.

## Experimental Protocols

### Materials and Methods

Materials:

- Aniline-d5 (Isotopic Purity  $\geq 98$  atom % D)[3]
- Succinic Anhydride
- Anhydrous Tetrahydrofuran (THF) or Dioxane
- Diethyl Ether

- Standard laboratory glassware
- Magnetic stirrer
- Rotary evaporator

Instrumentation:

- Nuclear Magnetic Resonance (NMR) Spectrometer
- High-Resolution Mass Spectrometer (HRMS)
- Melting Point Apparatus

## Synthesis of 4-Anilino-4-oxobutanoic Acid-d5

- In a clean, dry round-bottom flask, dissolve succinic anhydride (1.0 eq) in anhydrous THF (or dioxane) under an inert atmosphere (e.g., nitrogen or argon).
- To this stirring solution, add a solution of aniline-d5 (1.0 eq) in anhydrous THF dropwise at room temperature.
- Allow the reaction mixture to stir at room temperature for 4-6 hours, or until the reaction is complete (monitored by TLC).
- Upon completion, the product often precipitates out of the solution. If not, the solvent can be partially removed under reduced pressure to induce precipitation.
- The solid product is collected by vacuum filtration and washed with cold diethyl ether to remove any unreacted starting materials.
- The product is then dried under vacuum to yield **4-Anilino-4-oxobutanoic Acid-d5** as a white to off-white solid.<sup>[2]</sup>

## Optional: Synthesis of Succinic Anhydride

Succinic anhydride can be prepared from succinic acid via dehydration.<sup>[4][5]</sup>

- In a round-bottom flask equipped with a reflux condenser, place succinic acid (1.0 eq) and acetic anhydride (1.5-2.0 eq).[4][6]
- Heat the mixture gently with stirring until the succinic acid dissolves completely.
- Continue heating at reflux for an additional 30-60 minutes.
- Cool the reaction mixture to room temperature, and then in an ice bath to crystallize the product.
- Collect the crystals by vacuum filtration, wash with a small amount of cold diethyl ether, and dry under vacuum.

## Data Presentation

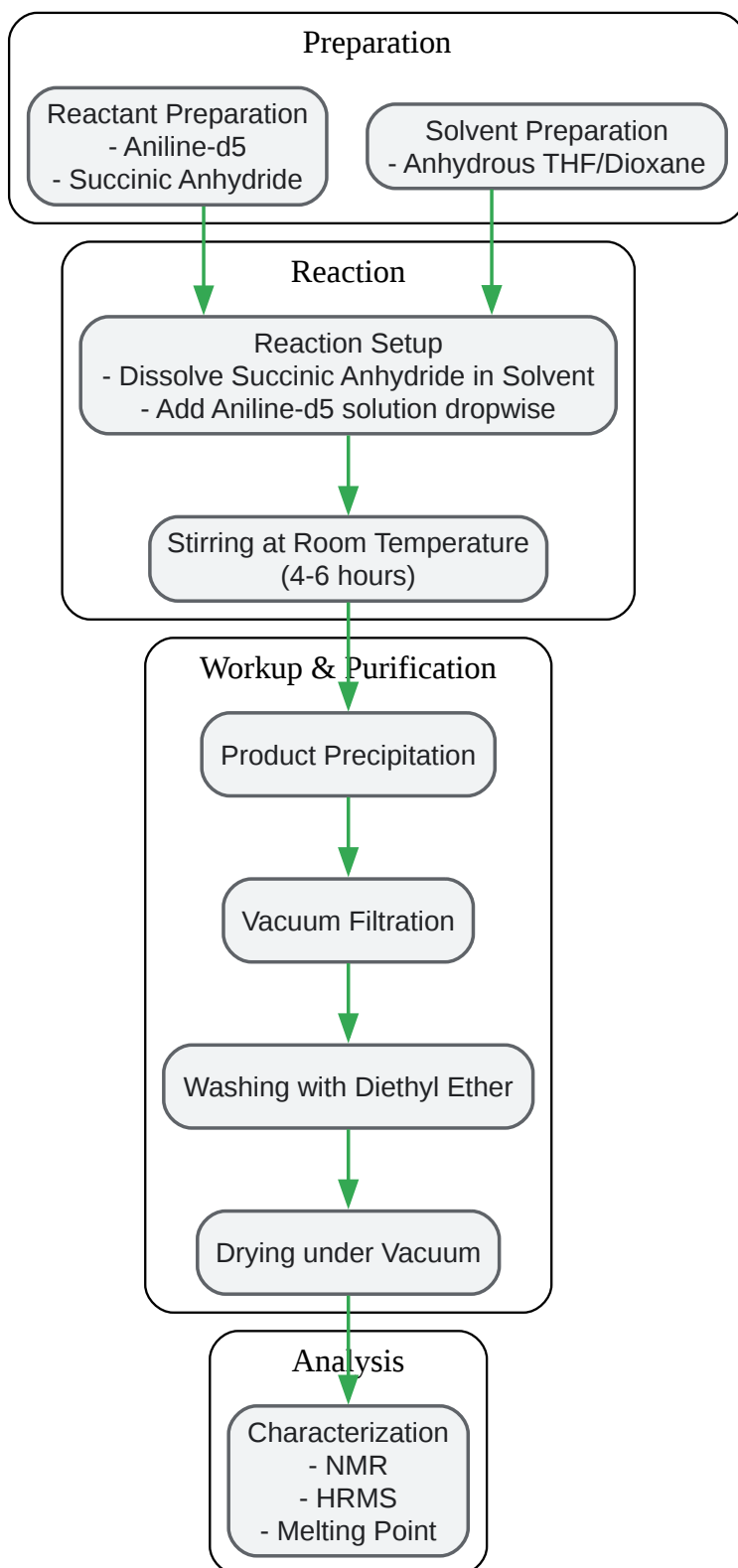
### Reactant and Product Information

Compound	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Aniline-d5	Aniline-2,3,4,5,6-d5	4165-61-1	C <sub>6</sub> D <sub>5</sub> NH <sub>2</sub>	98.16
Succinic Anhydride	Dihydrofuran-2,5-dione	108-30-5	C <sub>4</sub> H <sub>4</sub> O <sub>3</sub>	100.07
4-Anilino-4-oxobutanoic Acid-d5	4-oxo-4-((phenyl-d5)amino)butanoic acid	840529-98-8	C <sub>10</sub> H <sub>6</sub> D <sub>5</sub> NO <sub>3</sub>	198.23

## Characterization Data for 4-Anilino-4-oxobutanoic Acid-d5

Property	Value
Appearance	White to off-white solid[2]
Chemical Purity	≥ 95%[1]
Isotopic Enrichment	≥ 98 atom % D[1]
Solubility	Methanol[2]
Storage	4°C, stored under nitrogen[2]

## Workflow Diagram



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)